

Hazard Identification and Comprehensive Risk Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-bromo-3-fluoro-1H-pyrazole

CAS No.: 1346555-56-3

Cat. No.: B1380833

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4-bromo-3-fluoro-1H-pyrazole is a solid organic compound that presents multiple health hazards upon exposure.^[2] A thorough understanding of its risk profile, as defined by the Globally Harmonized System (GHS), is the foundation of all safety procedures. The compound's toxicological properties have not been exhaustively investigated, warranting a cautious approach where it is treated as having unknown hazards in addition to the classified ones.^{[2][3]}

The primary risks are associated with acute toxicity upon ingestion, irritation to the skin, eyes, and respiratory system.^{[2][4]}

Table 1: GHS Hazard Profile for **4-bromo-3-fluoro-1H-pyrazole**

Hazard Class	GHS Pictogram	Code	Hazard Statement	Precautionary Statements (Selected)
Acute Toxicity, Oral		H302	Harmful if swallowed.[2]	P270: Do not eat, drink or smoke when using this product. [2]P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. [4]
Skin Irritation		H315	Causes skin irritation.[2]	P280: Wear protective gloves/protective clothing. [2]P302+P352: IF ON SKIN: Wash with plenty of water and soap.[2][4]
Eye Irritation		H319	Causes serious eye irritation.[2]	P280: Wear eye protection/face protection. [2]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.

Continue rinsing.

[2][4]

P261: Avoid breathing dust/fume/gas/mist/vapours/spray.

[2]P271: Use only outdoors or in a well-ventilated area.

[2]

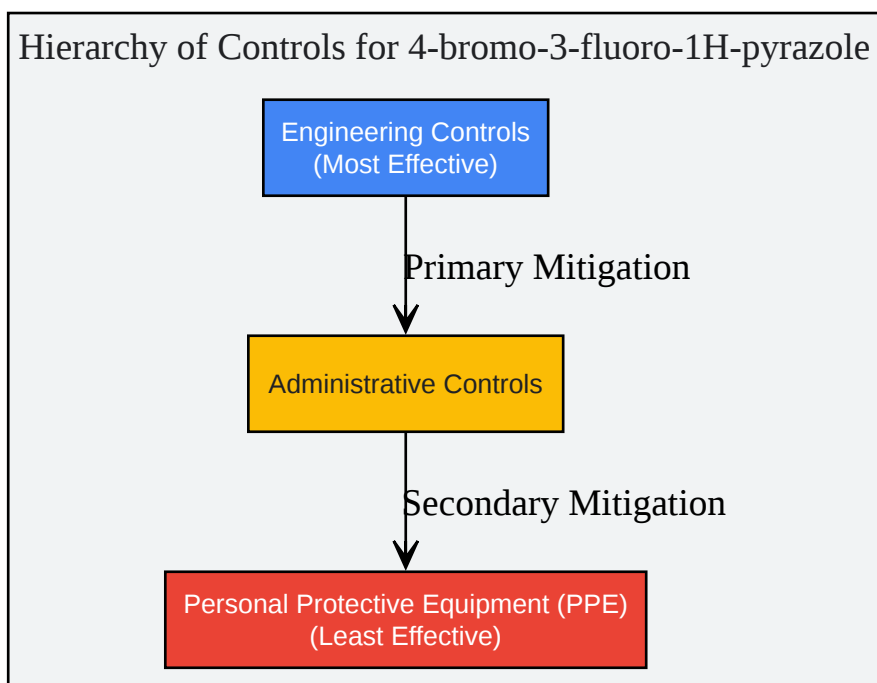
Specific Target Organ Toxicity (Single Exposure)

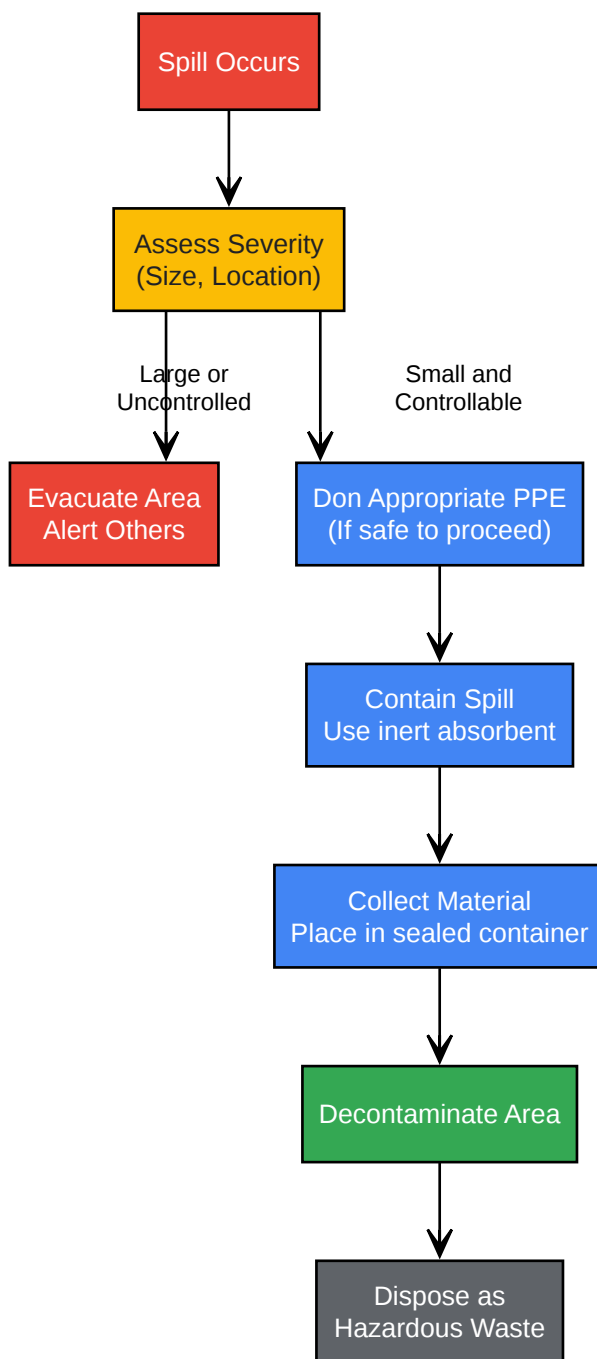
H335

May cause respiratory irritation.[2]

A Proactive Safety Paradigm: The Hierarchy of Controls

Effective laboratory safety relies on a multi-layered approach known as the Hierarchy of Controls. This framework prioritizes the most effective and reliable control measures, with Personal Protective Equipment (PPE) serving as the final barrier to exposure.





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Caption: A workflow for responding to a chemical spill.

- Evacuate: Evacuate personnel from the immediate area. [2]2. Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.

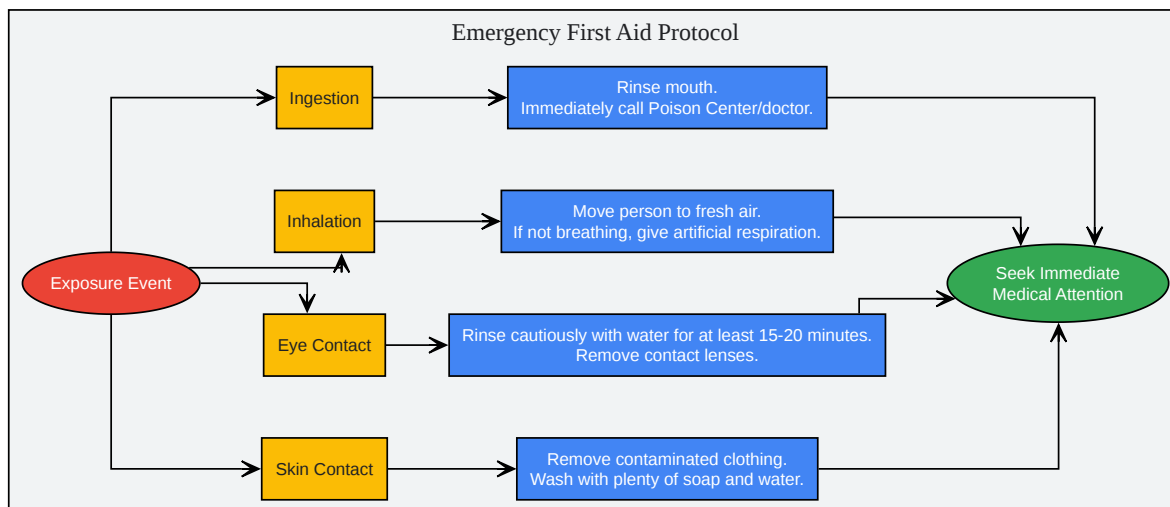
- **Contain:** For small spills, use personal protective equipment and cover the spill with an inert, non-combustible absorbent material like sand or vermiculite. [4]4. **Collect:** Carefully sweep or scoop the absorbed material into a suitable, sealed container for disposal. [2][5]Avoid creating dust. [2]5. **Clean:** Wipe the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.
- **Dispose:** Dispose of the waste container and contaminated materials according to institutional and local regulations. [2]

Waste Disposal

All materials contaminated with **4-bromo-3-fluoro-1H-pyrazole**, including empty containers, absorbent materials, and used PPE, must be treated as hazardous waste. [6]1. **Segregation:** Collect waste in a dedicated, clearly labeled, and sealed hazardous waste container. [6]2. **Disposal:** Arrange for disposal through a licensed professional waste disposal service. [2]Do not dispose of down the drain or in general trash. [4][6]

Emergency Response and First Aid

In case of any exposure, immediate action is required. Show the Safety Data Sheet to attending medical personnel. [2]



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Caption: First aid procedures for different routes of exposure.

- If Inhaled: Move the person into fresh air. If breathing is difficult or has stopped, provide artificial respiration. Consult a physician immediately. [2]* In Case of Skin Contact: Immediately take off all contaminated clothing. [4] Wash the affected area with plenty of soap and water. If skin irritation persists, get medical advice. [2][7]* In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15-20 minutes, holding the eyelids open. [2][4] Remove contact lenses if present and easy to do so. [4] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. [3] Never give anything by mouth to an unconscious person. [2] Rinse mouth with water and immediately call a poison center or physician. [2][4]

Chemical Properties and Reactivity

Understanding the compound's physical and chemical properties is essential for its safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value	Source
CAS Number	1346555-56-3	[2][8]
Molecular Formula	C ₃ H ₂ BrFN ₂	[2][8]
Molecular Weight	164.96 g/mol	[2][8]
Appearance	Solid	N/A
Incompatible Materials	Strong oxidizing agents	[9][10]
Hazardous Decomposition Products	Under fire conditions, may produce carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen bromide gas.	[10][5]

The compound is stable under recommended storage conditions. [9][5] However, contact with strong oxidizing agents should be avoided to prevent potentially hazardous reactions.

References

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